

Application Notes and Protocols for Thorium Analysis Using Semixylenol Orange

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Compound of Interest

Compound Name: *Semixylenol orange*

Cat. No.: B097966

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Introduction

Semixylenol orange (Sxo) is a valuable photometric reagent for the determination of sub-micro amounts of thorium (IV). It forms a distinct red-colored 1:1 complex with thorium (IV) in a buffered medium, allowing for accurate spectrophotometric quantification.^[1] This application note provides a detailed protocol for the analysis of thorium using Sxo, including reagent preparation, experimental procedures, and relevant quantitative data. The method is based on the formation of the Th(IV)-Sxo complex, which exhibits maximum absorption at 510 nm.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the photometric determination of thorium using **Semixylenol Orange**.

Table 1: Optimal Conditions and Stoichiometry

| Parameter | Value | Reference |
|--|------------|-----------|
| Stoichiometry (Th:SXO) | 1:1 | [1] |
| Optimal pH | 5.8 | [1] |
| Buffer System | Urotropine | [1] |
| Wavelength of Max. Absorption (λ_{max}) | 510 nm | [1] |
| Isobestic Point | 467 nm | [1] |

Table 2: Molar Absorptivity and Linearity

| Wavelength | Molar Absorptivity ($\text{dm}^3 \text{ mol}^{-1} \text{ cm}^{-1}$) | Linear Concentration Range (mol dm^{-3}) | Linear Concentration Range (ppm) |
|------------|---|---|----------------------------------|
| 510 nm | 3.5×10^4 | 0 - 2.8×10^{-5} | 0 - 6.5 |
| 530 nm | 2.9×10^4 | Not Specified | Not Specified |
| 500 nm | 2.4×10^4 | Not Specified | Not Specified |

Experimental Protocols

1. Reagent and Solution Preparation

- Thorium (IV) Stock Solution (0.01 mol dm^{-3}):
 - Dissolve an accurately weighed amount of $\text{Th}(\text{NO}_3)_4 \cdot 4\text{H}_2\text{O}$ in doubly distilled water.
 - Add a few drops of concentrated nitric acid to prevent hydrolysis.
 - Standardize the solution by a suitable photometric titration method.
- **Semixylenol Orange (SXO) Solution:**

- Prepare a series of concentrations ranging from 4×10^{-5} to 1×10^{-4} mol dm⁻³ by dissolving the appropriate amount of SXO in doubly distilled water.
- Urotropine-Nitric Acid Buffer (pH 5.8):
 - Prepare the buffer as described in established literature to achieve a stable pH of 5.8 and an ionic strength of 0.2.
 - Potassium nitrate (KNO₃) can be used to adjust the ionic strength.

2. Instrumentation

- Spectrophotometer: A UV-Vis spectrophotometer capable of measurements in the visible range is required. A Unicam SP 1800 spectrophotometer or equivalent can be used.[1]
- pH Meter: A calibrated digital pH meter is necessary for accurate buffer preparation and pH adjustments.[1]
- Thermostat: A thermostatically controlled water bath is recommended to maintain a constant temperature during kinetic studies.[1]

3. Photometric Determination of Thorium (IV)

- In a 25 ml volumetric flask, add an aliquot of the sample solution containing thorium (IV) within the linear concentration range (0 - 6.5 ppm).
- Add the urotropine buffer solution to maintain the pH at 5.8.
- Add the **Semixylenol Orange** solution. The concentration of SXO should be in excess to ensure complete complexation.
- Dilute the solution to the mark with doubly distilled water.
- Mix the solution thoroughly and allow it to stand for the color to develop completely.
- Measure the absorbance of the red-colored Th(IV)-SXO complex at 510 nm against a reagent blank.

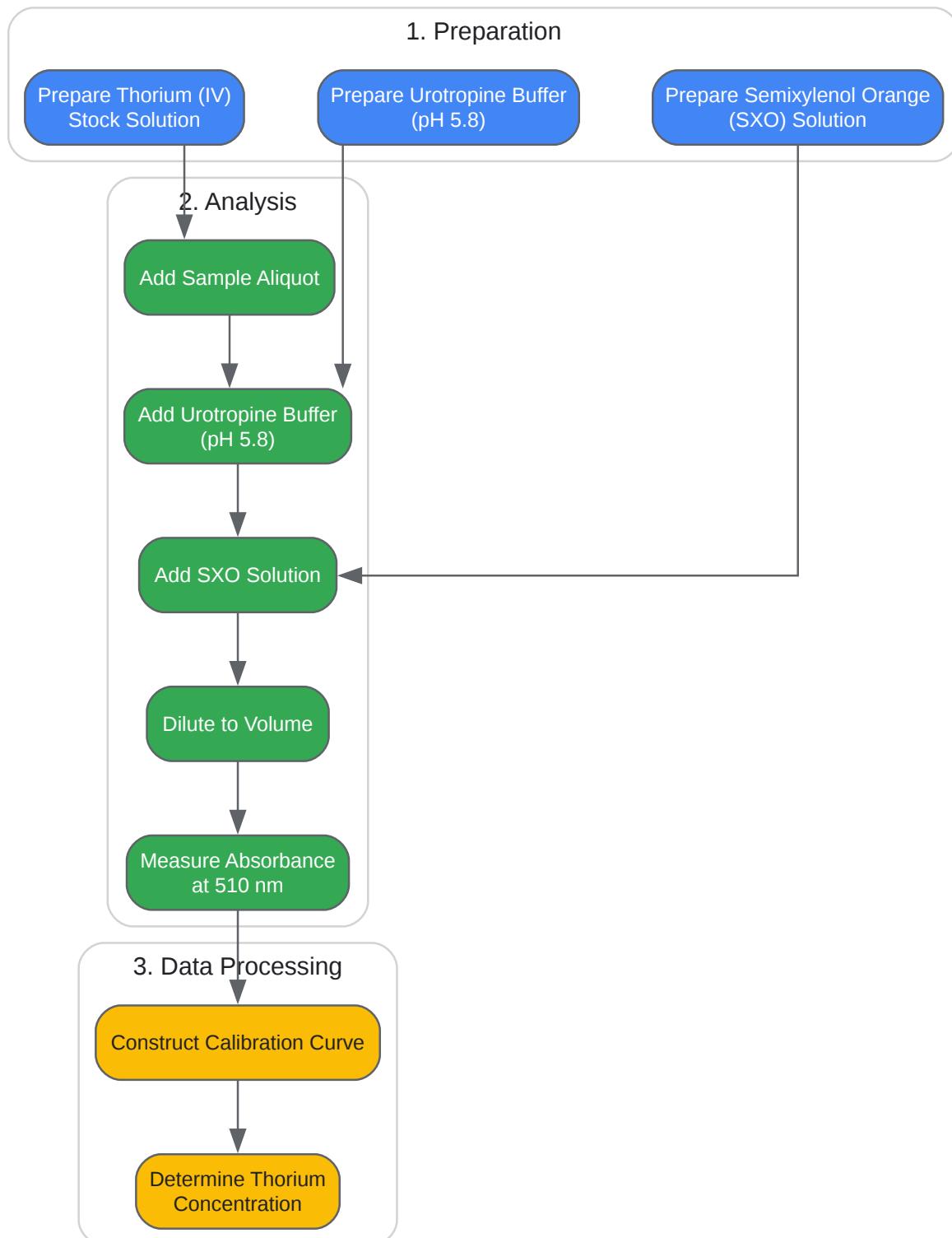
- Construct a calibration curve by plotting absorbance versus the concentration of standard thorium (IV) solutions.
- Determine the concentration of thorium (IV) in the unknown sample from the calibration curve.

Interference Studies

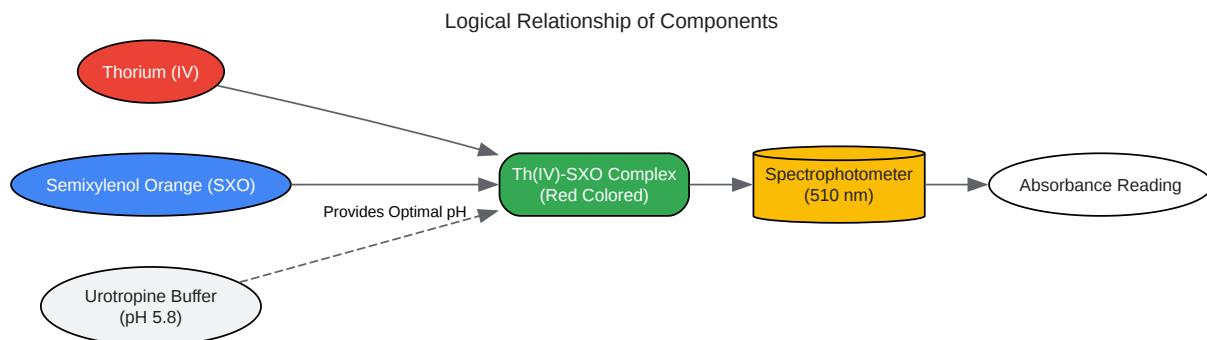
The influence of various cations on the determination of 1.2×10^{-5} mol dm⁻³ of Th(IV) at pH 5.8 and 510 nm has been investigated.^[1] The tolerance limits of interfering ions should be determined for specific sample matrices.

Visualizations

Experimental Workflow for Thorium Analysis

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Caption: Workflow for photometric thorium analysis.



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Caption: Component interactions in thorium analysis.

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References

- 1. [nopr.niscpr.res.in \[nopr.niscpr.res.in\]](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC1234567/)
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